

# Boc-D-Lys(N3)-OH (CHA) molecular weight and formula

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## Compound of Interest

Compound Name: Boc-D-Lys(N3)-OH (CHA)

Cat. No.: B6310641

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## In-Depth Technical Guide: Boc-D-Lys(N3)-OH (CHA)

This guide provides an in-depth overview of the chemical properties of **Boc-D-Lys(N3)-OH (CHA)**, a key reagent in biochemical research and drug development.

### Core Compound Data

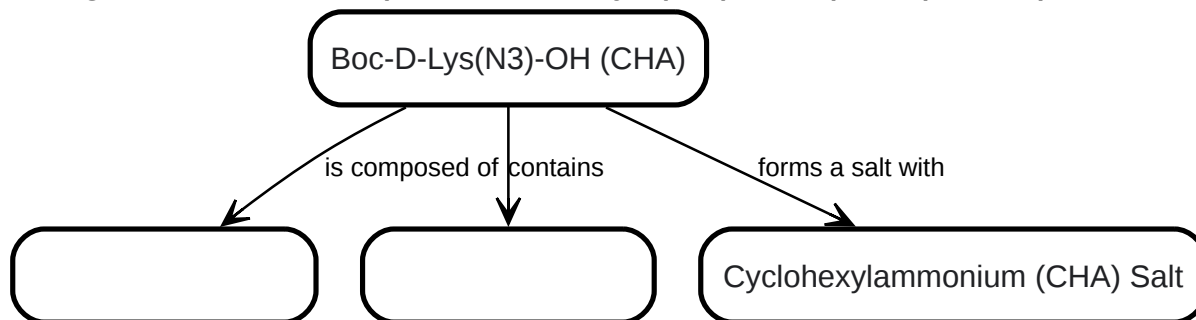
**Boc-D-Lys(N3)-OH (CHA)** is the cyclohexylammonium (CHA) salt of Boc-D-lysine, where the epsilon-amino group is modified with an azide (N3) moiety. This structure makes it a valuable building block in peptide synthesis and click chemistry applications.

Parameter	Value
Molecular Weight	371.48 g/mol <a href="#">[1]</a>
Chemical Formula	C17H33N5O4 <a href="#">[1]</a>

### Structural Representation

The molecular structure of **Boc-D-Lys(N3)-OH (CHA)** consists of three primary components: the Boc-protected D-lysine core, the azide functional group, and the cyclohexylammonium counter-ion.

## Logical Relationship of Boc-D-Lys(N3)-OH (CHA) Components

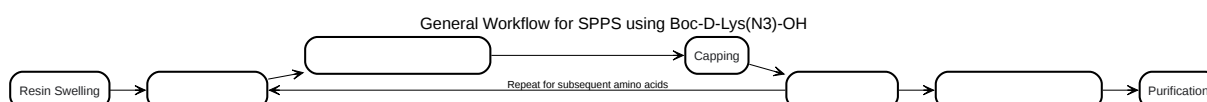
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Caption: Molecular components of **Boc-D-Lys(N3)-OH (CHA)**.

## Experimental Applications

Due to the presence of the azide group, **Boc-D-Lys(N3)-OH (CHA)** is extensively used in bioconjugation reactions, particularly in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC) click chemistry reactions. These reactions are fundamental for the site-specific labeling of biomolecules, the synthesis of peptide-drug conjugates, and the development of targeted therapeutic agents.

While specific experimental protocols are highly dependent on the application, a general workflow for incorporating this amino acid derivative into a peptide sequence via solid-phase peptide synthesis (SPPS) is outlined below.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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